

Technical Guide: **tert-Butyl (2-aminoethyl)(ethyl)carbamate**

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Compound of Interest

Compound Name: *tert-Butyl (2-aminoethyl)(ethyl)carbamate*

Cat. No.: B131643

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CAS Number: 105628-63-5

Introduction

tert-Butyl (2-aminoethyl)(ethyl)carbamate, also known as N-Boc-N-ethylethylenediamine, is a mono-protected diamine derivative.^[1] Its structure features an ethylenediamine backbone where one nitrogen atom is part of a tert-butyloxycarbonyl (Boc) protected secondary amine, and the other is a primary amine. This differential protection makes it a valuable building block in organic synthesis, particularly in the pharmaceutical and agrochemical industries.^[2] The Boc protecting group is stable under a variety of reaction conditions but can be easily removed under acidic conditions, allowing for sequential chemical modifications at the two nitrogen centers. While this compound is recognized as a useful synthetic intermediate, detailed experimental protocols and comprehensive characterization data are not extensively available in peer-reviewed literature. This guide provides a summary of the available information and outlines logical synthetic approaches based on established chemical principles.

Physicochemical Properties

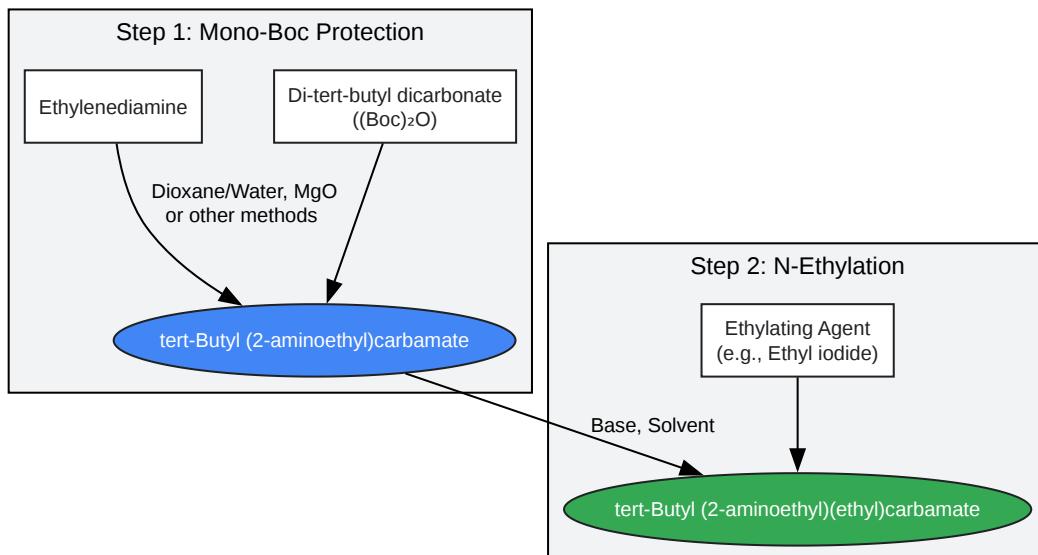
Quantitative data for **tert-Butyl (2-aminoethyl)(ethyl)carbamate** is limited. The table below summarizes the available information for the free base and its hydrochloride salt.

Property	Value	Compound Form
CAS Number	105628-63-5	Free Base & HCl Salt
Molecular Formula	C ₉ H ₂₀ N ₂ O ₂	Free Base
Molecular Weight	188.27 g/mol	Free Base
Molecular Formula	C ₉ H ₂₀ N ₂ O ₂ · HCl	Hydrochloride Salt
Molecular Weight	224.8 g/mol	Hydrochloride Salt
Appearance	White crystalline powder	Hydrochloride Salt
Melting Point	101-109 °C	Hydrochloride Salt
Storage Conditions	0-8 °C	Hydrochloride Salt

Synthesis

A specific, detailed experimental protocol for the synthesis of **tert-Butyl (2-aminoethyl) (ethyl)carbamate** is not readily available in the public domain. However, a logical and commonly employed synthetic strategy would involve a two-step process:

- Mono-Boc protection of ethylenediamine to form the key intermediate, tert-butyl (2-aminoethyl)carbamate (CAS: 57260-73-8).
- N-alkylation of the Boc-protected intermediate with an ethylating agent to yield the final product.

Proposed Synthetic Pathway for **tert-Butyl (2-aminoethyl)(ethyl)carbamate**[Click to download full resolution via product page](#)

Caption: Proposed two-step synthesis of **tert-Butyl (2-aminoethyl)(ethyl)carbamate**.

Experimental Protocols

Protocol 1: Synthesis of tert-Butyl (2-aminoethyl)carbamate (Precursor)

This protocol is adapted from established methods for the selective mono-protection of ethylenediamine.^[3]

- Materials:
 - Ethylenediamine
 - Di-tert-butyl dicarbonate ($(Boc)_2O$)

- Dioxane
- Water
- Magnesium oxide (MgO)
- Diethyl ether
- Procedure:
 - In a reaction vessel, prepare a mixture of ethylenediamine (in large excess to favor mono-protection), dioxane, water, and magnesium oxide.
 - Stir the mixture vigorously at room temperature under an inert atmosphere (e.g., argon).
 - Slowly add a solution of di-tert-butyl dicarbonate in dioxane to the mixture dropwise over a period of 20-30 minutes.[3]
 - Continue stirring the reaction mixture at room temperature for 16-24 hours.[3]
 - Upon completion, filter the reaction mixture to remove solids.
 - Concentrate the filtrate under reduced pressure to obtain a crude residue.
 - Extract the residue multiple times with hot diethyl ether.[3]
 - Combine the ether extracts and concentrate under reduced pressure to yield tert-butyl (2-aminoethyl)carbamate as an oil, which can be further purified by vacuum distillation (b.p. 84°-86°C at 46.5 Pa).[3]

Protocol 2: N-Ethylation of tert-Butyl (2-aminoethyl)carbamate (General Approach)

A specific protocol for the N-ethylation of tert-butyl (2-aminoethyl)carbamate is not detailed in the available literature. However, a general procedure for the N-alkylation of Boc-protected amines can be applied.

- General Principles:

- The Boc-protected amine is treated with a suitable base to deprotonate the primary amine, making it nucleophilic.
- An ethylating agent, such as ethyl iodide or ethyl bromide, is then added to the reaction mixture.
- The reaction is typically carried out in an inert solvent, such as tetrahydrofuran (THF) or acetonitrile.
- The progress of the reaction should be monitored by techniques like Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Upon completion, a standard aqueous workup followed by purification, likely via column chromatography, would be required to isolate the desired product.

Applications in Research and Drug Development

tert-Butyl (2-aminoethyl)(ethyl)carbamate and its derivatives are utilized as versatile building blocks in several areas of chemical science.

- Pharmaceutical Development: This compound serves as a key intermediate in the synthesis of complex, biologically active molecules.^[2] The ethylenediamine scaffold is a common motif in many therapeutic agents, and this building block allows for its controlled and directional incorporation into drug candidates.
- Agrochemical Formulations: It is used in the formulation of agrochemicals, where it can contribute to improving the efficacy and stability of pesticides and herbicides.^[2]
- Polymer Chemistry and Materials Science: The compound is employed in the preparation of functionalized polymers.^[2] Its bifunctional nature allows it to be incorporated into polymer chains or used to modify surfaces, leading to materials with tailored properties for applications such as specialized coatings and adhesives.^[2]

Spectral Data

Experimental spectral data for **tert-Butyl (2-aminoethyl)(ethyl)carbamate** is not widely published. For reference, the spectral data for the precursor, tert-butyl (2-

aminoethyl)carbamate, is provided below.^[4] Researchers synthesizing the target compound can use this data as a comparison point, expecting to see additional signals corresponding to the ethyl group in their own analyses.

tert-Butyl (2-aminoethyl)carbamate (CAS: 57260-73-8)

¹ H NMR (400 MHz, CDCl ₃)	¹³ C NMR (100 MHz, CDCl ₃)
δ 4.99 (bs, 1H)	δ 156.02
δ 3.20 (t, J = 4Hz, 2H)	δ 79.07
δ 2.82 (t, J = 4Hz, 2H)	δ 41.63
δ 2.05 (s, 2H)	δ 40.37
δ 1.43 (s, 9H)	δ 28.40

Conclusion

tert-Butyl (2-aminoethyl)(ethyl)carbamate is a valuable, differentially protected diamine for applications in medicinal chemistry and materials science. While detailed, publicly available research on this specific compound is sparse, its synthesis can be logically achieved through the N-alkylation of the well-characterized intermediate, tert-butyl (2-aminoethyl)carbamate. The information and protocols provided in this guide for the precursor, along with the general principles of N-alkylation, offer a solid foundation for researchers and drug development professionals to synthesize and utilize this versatile building block in their work.

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